

Initial Toxicity Screening of 6-Chlorochroman-4-one: A Technical Guide

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Compound of Interest

Compound Name: 6-Chlorochroman-4-one

CAS No.: 37674-72-9

Cat. No.: B184904

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Disclaimer: This document summarizes the currently available public information regarding the toxicity of **6-Chlorochroman-4-one** and provides generalized protocols for standard toxicological assays. Specific experimental data for this compound is limited, and further comprehensive studies are required for a complete safety assessment.

Executive Summary

6-Chlorochroman-4-one is a heterocyclic compound utilized as a key intermediate in the synthesis of pharmaceuticals and agrochemicals. As with any chemical intended for potential use in biologically active products, a thorough evaluation of its toxicological profile is essential. This guide provides an overview of the initial toxicity screening process for **6-Chlorochroman-4-one**, outlining the available safety information and detailing the standard experimental protocols for acute oral toxicity, in vitro cytotoxicity, and genotoxicity assessments. Due to a lack of extensive public data for this specific compound, this guide focuses on the established methodologies for these crucial primary screening assays.

Chemical and Physical Properties

Property	Value	Source
IUPAC Name	6-chloro-2,3-dihydrochromen-4-one	PubChem[1]
CAS Number	37674-72-9	Chem-Impex[2]
Molecular Formula	C ₉ H ₇ ClO ₂	PubChem[1]
Molecular Weight	182.61 g/mol	Chem-Impex[2]
Appearance	Light pink or white crystalline solid	Chem-Impex[2]
Melting Point	99 - 102 °C	Chem-Impex[2]

Acute Oral Toxicity

Acute oral toxicity testing provides information on the adverse effects that may occur within a short time after a single oral dose of a substance. The Median Lethal Dose (LD50), the dose at which 50% of the test animals are expected to die, is a common metric.

Available Data

Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **6-Chlorochroman-4-one** is classified as follows:

Hazard Statement	Classification	Source
H302: Harmful if swallowed	Acute Toxicity, Oral (Category 4)	PubChem[1]

A specific LD50 value for **6-Chlorochroman-4-one** is not publicly available in the reviewed literature. The GHS classification suggests an expected LD50 value in the range of 300 to 2000 mg/kg body weight for rats.

Experimental Protocol: Acute Oral Toxicity - Up-and-Down Procedure (UDP) (OECD Guideline 425)

This method is a sequential test that uses a minimum number of animals to classify a substance for its acute oral toxicity.

Objective: To determine the LD50 and confidence intervals for a test substance.

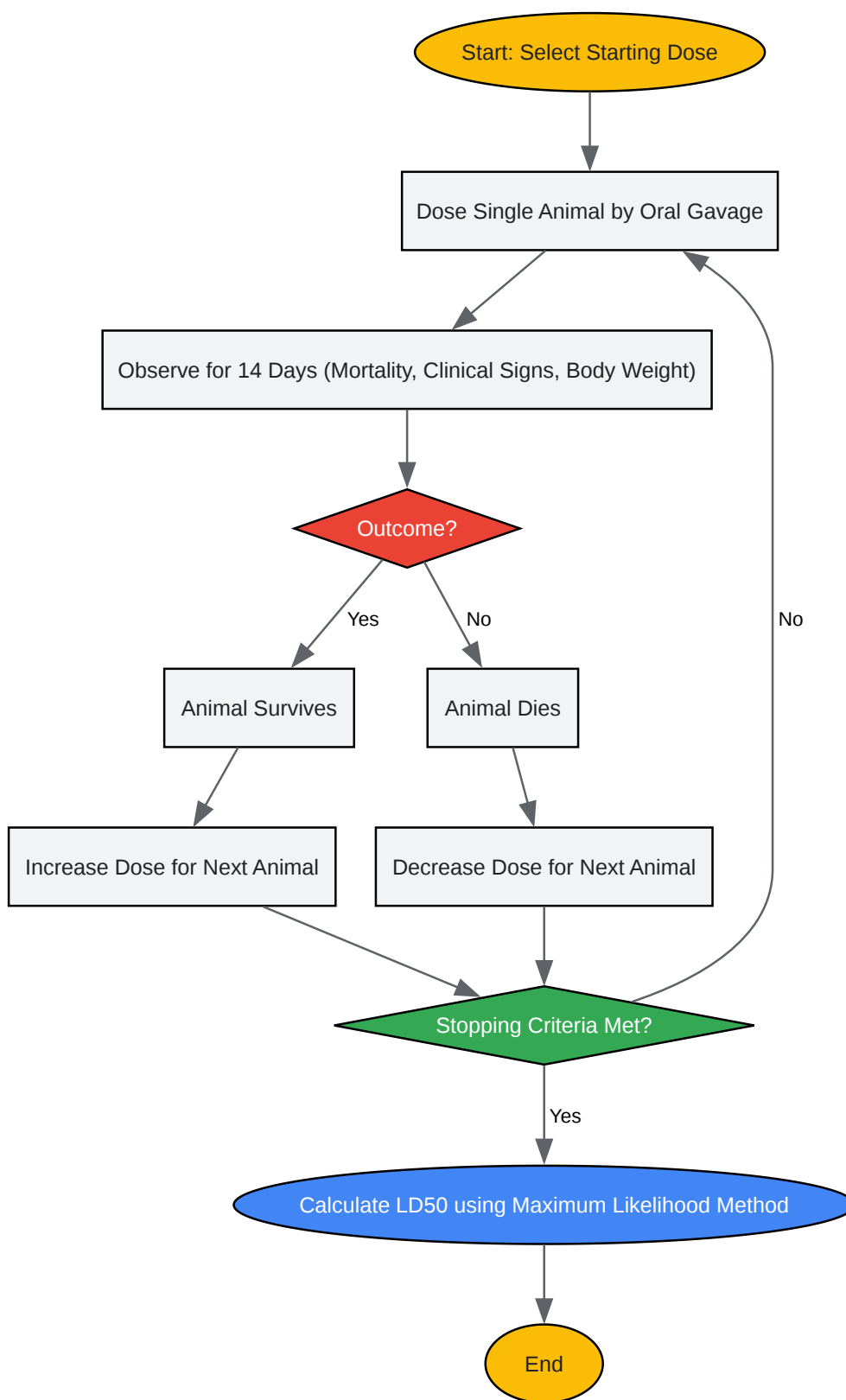
Test System:

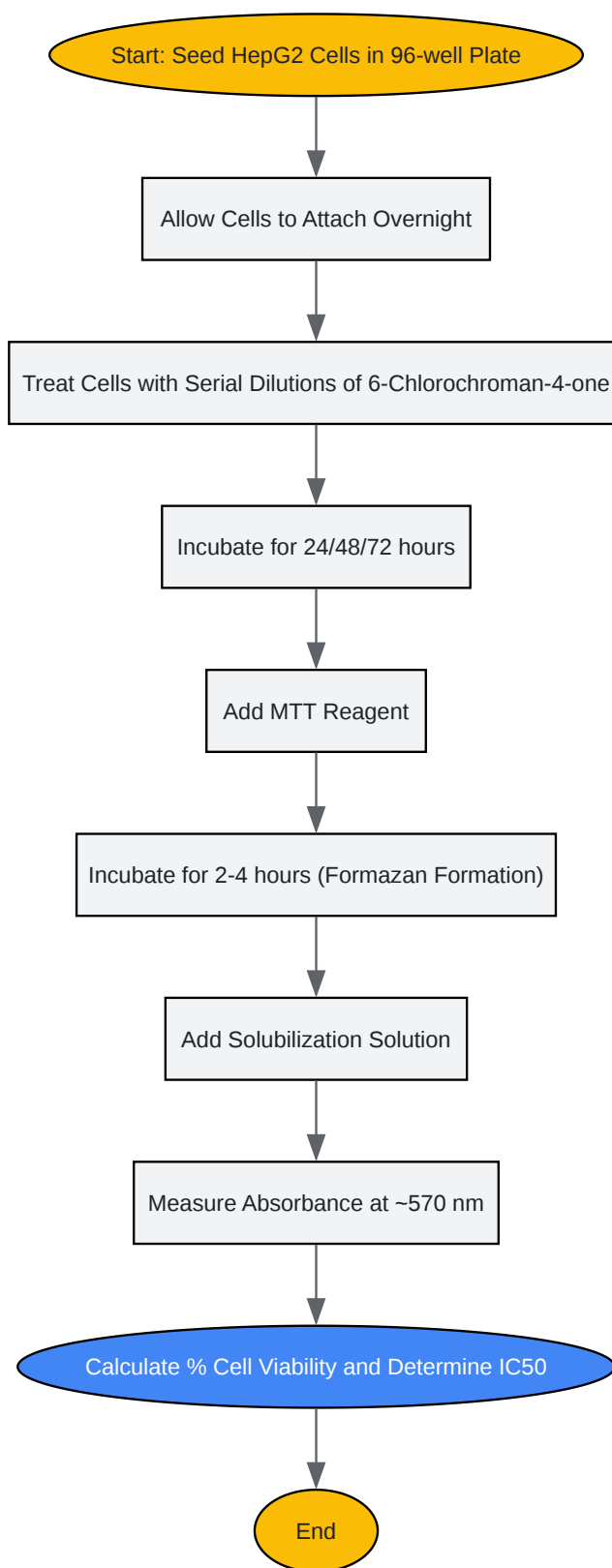
- Species: Rat (e.g., Sprague-Dawley or Wistar strain)
- Sex: Typically female
- Age: Young adults (8-12 weeks old)
- Housing: Housed in appropriate conditions with controlled temperature, humidity, and light cycle. Access to standard laboratory diet and drinking water ad libitum, except for a brief fasting period before dosing.

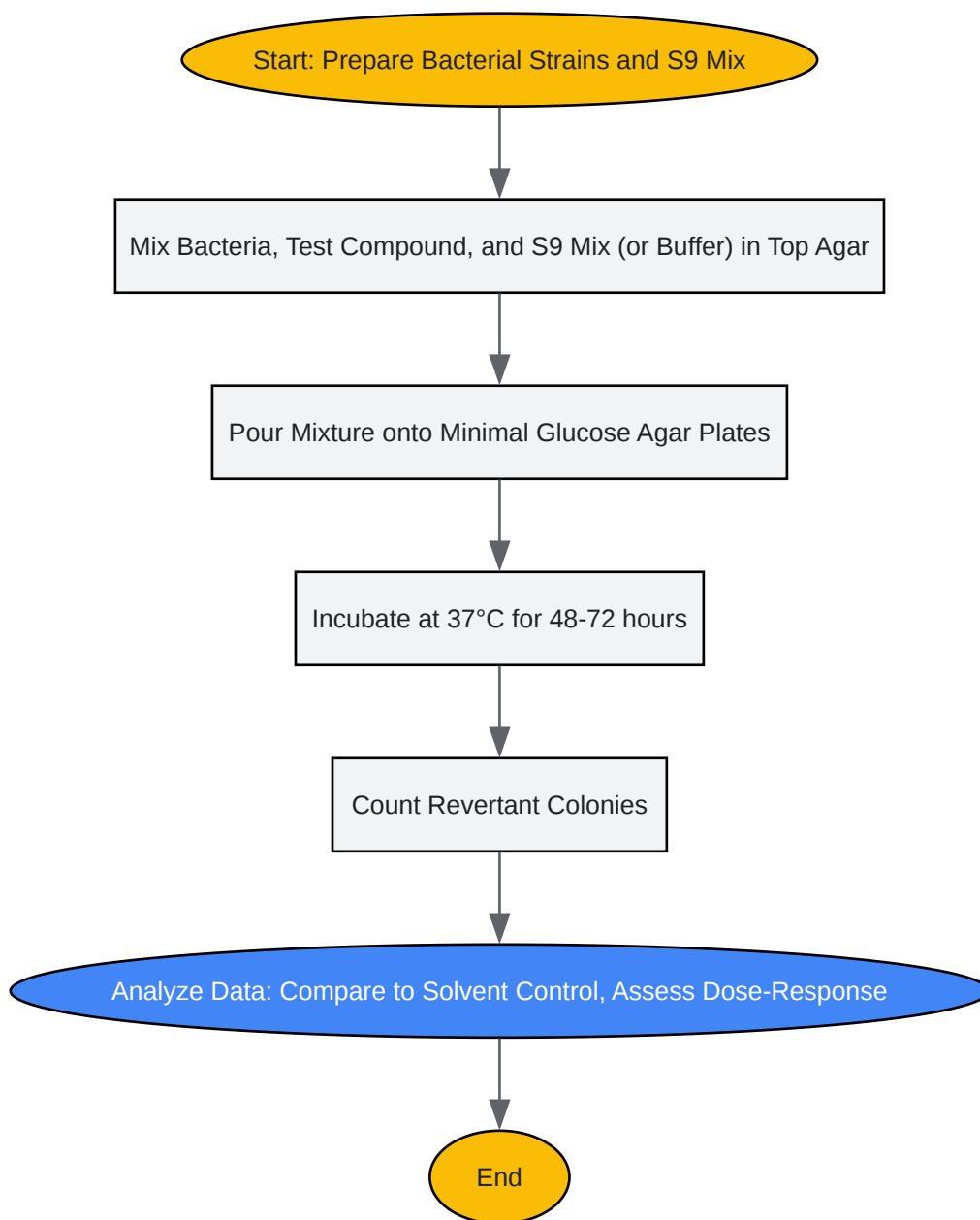
Procedure:

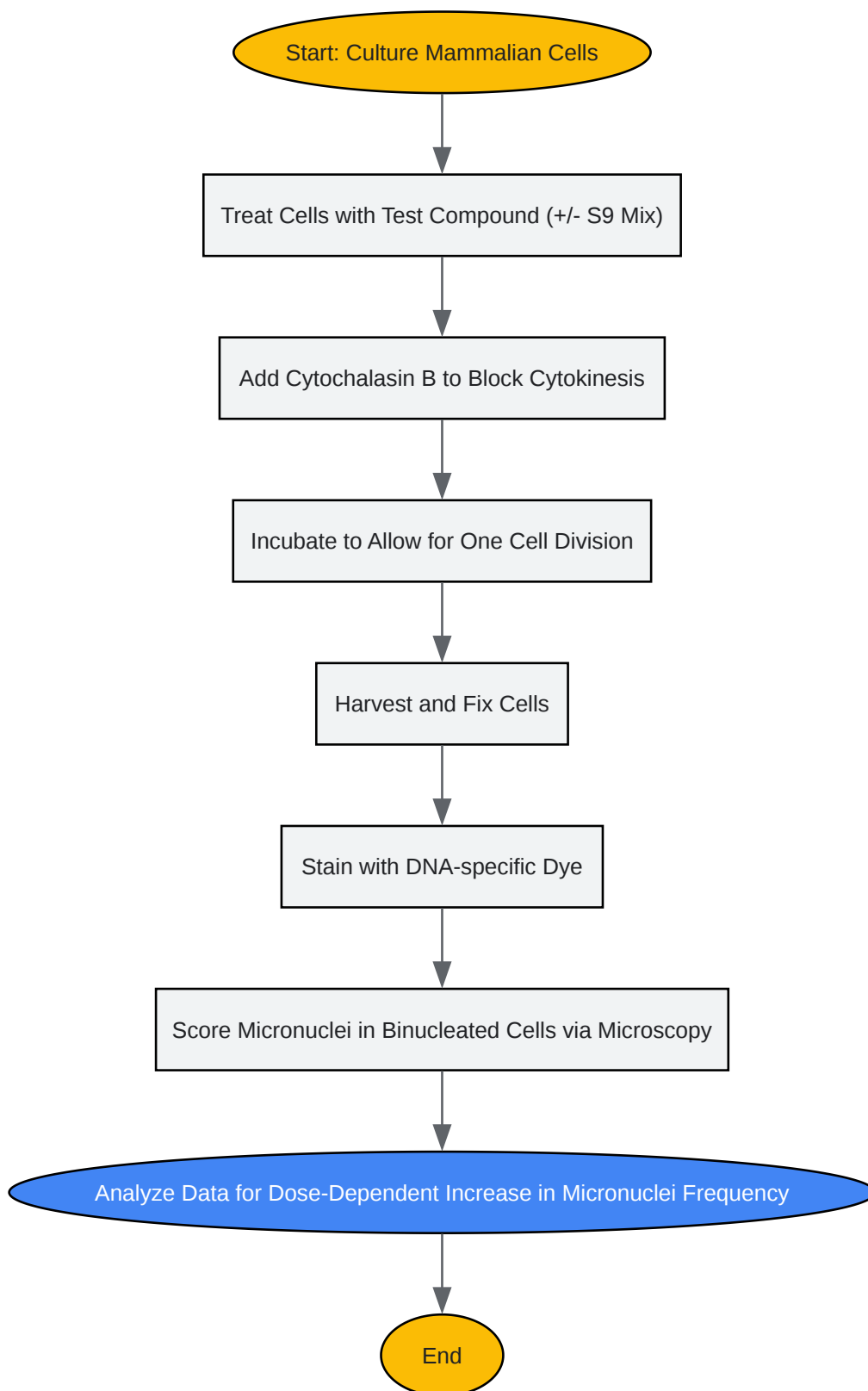
- Preparation: Animals are fasted (food, but not water) overnight before administration of the test substance.
- Dose Administration: The test substance is administered orally by gavage. The volume administered should not exceed a maximum recommended volume based on the animal's weight.
- Sequential Dosing:
 - A single animal is dosed at a starting dose level below the estimated LD50.
 - If the animal survives, the next animal is dosed at a higher level (typically by a factor of 3.2).
 - If the animal dies, the next animal is dosed at a lower level.

- This process is continued until one of the stopping criteria is met (e.g., a specified number of reversals in outcome have occurred).
- Observation Period: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- Data Analysis: The LD50 is calculated using the maximum likelihood method based on the outcomes (survival or death) at each dose level.









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References

- 1. 6-Chlorochroman-4-one | C₉H₇ClO₂ | CID 95273 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
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